

A Comprehensive Spectroscopic and Methodological Analysis of Antibacterial Agent 178

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Compound of Interest

Compound Name: Antibacterial agent 178

Cat. No.: B12365920

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This technical guide provides an in-depth overview of the spectroscopic data and experimental methodologies related to **Antibacterial Agent 178**, a glycoside antibiotic isolated from *Streptomyces variabilis* PO-178. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data Analysis

The structural elucidation of **Antibacterial Agent 178** was accomplished through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. The data obtained from these analyses are summarized below.

1.1. Mass Spectrometry

Liquid chromatography-mass spectrometry (LC-MS) analysis was pivotal in determining the molecular weight of the purified antibiotic.

Parameter	Value	Reference
Molecular Weight	514	
Molecular Formula	C ₂₄ H ₃₄ O ₁₂	

1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H -NMR and ^{13}C -NMR spectra were acquired to provide detailed information about the chemical structure of the molecule. While the full spectral data is not publicly available, the study confirms that these analyses were performed to establish the glycosidic nature of the antibiotic.

Experimental Protocols

The following sections detail the generalized experimental protocols for the isolation, purification, and characterization of a novel antibacterial agent, based on standard methodologies in the field.

2.1. Fermentation and Extraction

The production of the antibacterial agent was achieved through the cultivation of *Streptomyces variabilis* PO-178 in a suitable fermentation medium, such as Starch Casein Nitrate Broth. Following an adequate incubation period, the fermentation broth was subjected to solvent extraction, typically using butanol, to isolate the crude bioactive compounds.

2.2. Purification

The crude extract was then purified using chromatographic techniques. A common workflow involves:

- Thin-Layer Chromatography (TLC): To identify the number of constituents in the crude extract and to determine the appropriate solvent system for separation.
- Silica Gel Column Chromatography: For the separation and purification of the bioactive fractions from the crude extract. The fractions are collected and tested for antibacterial activity to identify the pure active compound.

2.3. Spectroscopic Analysis

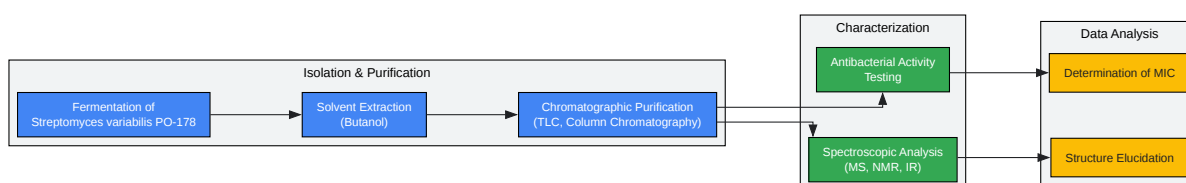
- Mass Spectrometry:
 - Sample Preparation: The purified sample is dissolved in a suitable solvent, such as methanol or acetonitrile.

- Instrumentation: An LC-MS system, which combines the separation power of liquid chromatography with the mass analysis capabilities of a mass spectrometer, is typically used.
- Data Acquisition: The sample is injected into the LC system, and the eluent is directed to the mass spectrometer. The mass spectrometer is operated in a mode that allows for the determination of the molecular weight of the parent ion.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: A small amount of the purified compound is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
 - Instrumentation: A high-field NMR spectrometer is used to acquire ^1H and ^{13}C spectra.
 - Data Acquisition: Standard pulse sequences are used to obtain one-dimensional (^1H , ^{13}C) and often two-dimensional (e.g., COSY, HSQC, HMBC) NMR spectra to elucidate the complete chemical structure.

Visualizations

3.1. Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of a novel antibacterial agent.

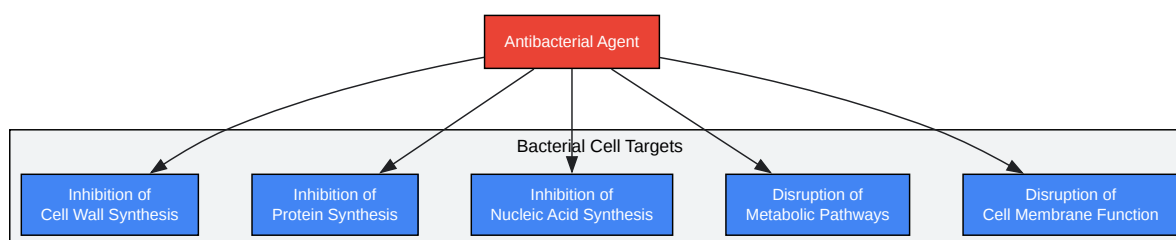


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Caption: Workflow for Antibacterial Agent Discovery.

3.2. General Mechanism of Action of Antibacterial Agents

Antibacterial agents can act on various cellular targets to inhibit bacterial growth or cause cell death. The diagram below illustrates some of the common mechanisms of action.



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Caption: Common Mechanisms of Antibacterial Action.

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